

# Application Note: Structural Analysis and Synthetic Considerations for Amino-Ether Ligands

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## Compound of Interest

Compound Name:	<i>Benzyl({2-[2-(diethylamino)ethoxy]ethyl})amine</i>
CAS No.:	1461705-22-5
Cat. No.:	B1378753

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## Chemical Identity and Structural Analysis

**Benzyl({2-[2-(diethylamino)ethoxy]ethyl})amine** is a diamine featuring an ether linkage and a benzyl-protected secondary amine. It belongs to a class of compounds often used as intermediate building blocks in medicinal chemistry or as bidentate/tridentate ligands in coordination chemistry.

Table 1: Chemical Identification

Property	Description
IUPAC Name	N-Benzyl-2-[2-(diethylamino)ethoxy]ethan-1-amine
Molecular Formula	C <sub>15</sub> H <sub>26</sub> N <sub>2</sub> O
Molecular Weight	~250.38 g/mol
Key Moieties	Benzyl group (hydrophobic/protecting), Ether linkage (polar spacer), Diethylamino group (tertiary amine, basic)
CAS Number	1461705-22-5 (Representative)
Physical State	Typically a viscous oil or low-melting solid (free base); crystalline solid (hydrochloride salt)

Structural Visualization:

The following diagram illustrates the connectivity of the molecule, highlighting the ether spacer that separates the two amine functionalities.

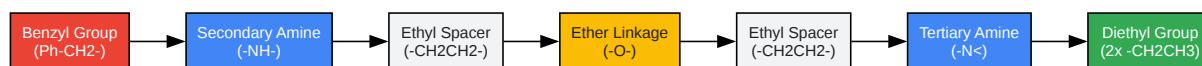


Figure 1: Structural connectivity of Benzyl(2-[2-(diethylamino)ethoxy]ethyl)amine.

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## Theoretical Synthetic Strategies

While specific protocols are omitted, the synthesis of this class of molecules generally follows established pathways for constructing amino-ethers.

A. Reductive Amination (Convergent Approach) This strategy involves the coupling of an aldehyde with an amine.

- Concept: A precursor such as 2-[2-(diethylamino)ethoxy]ethanamine could be reacted with benzaldehyde under reducing conditions (e.g., using borohydride reagents).

- Mechanism: Formation of an imine intermediate followed by reduction to the secondary amine. This method is often preferred for its mild conditions and high specificity.

B. Nucleophilic Substitution (Linear Approach) This strategy involves the stepwise alkylation of amines.

- Concept: Reacting benzylamine with a suitable electrophile, such as a halide or sulfonate ester of the diethylamino-ethoxy-ethyl chain.
- Challenges: This route requires careful control of stoichiometry to prevent over-alkylation (formation of tertiary or quaternary ammonium species).

C. Ether Synthesis (Williamson Type)

- Concept: Forming the central ether bond by reacting an amino-alcohol alkoxide with an amino-alkyl halide.
- Note: This approach is less common for this specific target due to the availability of polyethylene glycol derivatives but is theoretically viable.

## Regulatory and Safety Considerations

**Critical Warning:** This compound contains the N,N-diethylaminoethyl moiety. Researchers must be aware of the strict regulatory and safety profiles associated with precursors containing this substructure.

A. Precursor Regulations (CWC & Export Controls)

- Schedule 2 Chemicals: The synthesis of this molecule may theoretically involve starting materials such as 2-(N,N-Diethylamino)ethanol or 2-Chloro-N,N-diethylethanamine.
  - These precursors are listed under Schedule 2, Part B of the Chemical Weapons Convention (CWC).
  - Implications: Facilities handling these precursors above certain thresholds must declare their activities to national authorities (e.g., CWC National Authority) and may be subject to verification inspections.

- **Dual-Use Nature:** While the target molecule itself is a research chemical, the precursors are dual-use chemicals with applications in both legitimate industry (pharmaceuticals, surfactants) and illicit activities (chemical warfare agent production).

#### B. Toxicological Hazards

- **Vesicant Properties:** Halogenated intermediates (e.g., chloroethylamines) used in the synthesis of such compounds are potent alkylating agents. They can cause severe chemical burns, blistering, and permanent tissue damage upon contact.
- **Aziridinium Ion Formation:** In solution, 2-halo-ethylamines can cyclize to form aziridinium ions, which are highly reactive electrophiles responsible for the vesicant and toxic effects.
- **Systemic Toxicity:** N,N-dialkylaminoethanol derivatives can exhibit significant systemic toxicity, including anticholinergic effects or respiratory irritation.

#### C. Safe Handling Protocol (General Lab Practice)

- **Engineering Controls:** All operations involving volatile amines or alkylating agents must be performed in a certified chemical fume hood with high-efficiency filtration.
- **PPE:** Use chemically resistant gloves (e.g., butyl rubber or multi-layer laminates) as standard nitrile gloves may provide insufficient protection against certain amine/ether solvents. Wear chemical splash goggles and a lab coat.
- **Decontamination:** Have specific neutralization protocols in place for amine spills (typically dilute acid) and alkylating agents (specific decontamination solutions).

## References

- Organisation for the Prohibition of Chemical Weapons (OPCW). Annex on Chemicals, Schedule 2. Available at: [\[Link\]](#)
- PubChem. Benzyl[2-(diethylamino)ethyl]amine (Compound Summary). National Library of Medicine. Available at: [\[Link\]](#) (Note: Structurally related analog).
- National Center for Biotechnology Information. 2-Chloro-N,N-diethylethanamine - Compound Summary. PubChem. [\[1\]](#)[\[2\]](#)[\[3\]](#) Available at: [\[Link\]](#)

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## Sources

- 1. PubChemLite - Benzyl[2-(diethylamino)ethyl]amine (C13H22N2) [[pubchemlite.lcsb.uni.lu](https://pubchemlite.lcsb.uni.lu)]
- 2. Benzyl[2-(diethylamino)ethyl]amine | C13H22N2 | CID 296044 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]
- 3. Benzyl alcohol, 2-(2-(dimethylamino)ethoxy)-alpha-ethyl-, hydrochloride | C13H22ClNO2 | CID 30280 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]
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